

Lab safety and handling procedures for Talibegron Hydrochloride

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Compound of Interest

Compound Name: Talibegron Hydrochloride

Cat. No.: B1682585

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Application Notes and Protocols for Talibegron Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Talibegron Hydrochloride is a potent and selective β_3 adrenergic receptor agonist.^[1] It is a valuable tool for in vitro and in vivo studies investigating the role of the β_3 adrenergic receptor in various physiological processes, including lipolysis, thermogenesis, and bladder relaxation. These application notes provide detailed protocols for the safe handling, storage, and use of **Talibegron Hydrochloride** in a laboratory setting.

Physicochemical and Safety Data

Proper handling of **Talibegron Hydrochloride** is essential to ensure laboratory safety and experimental integrity. The following tables summarize its key physicochemical properties and hazard information.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₂ ClNO ₄	PubChem
Molecular Weight	351.8 g/mol	PubChem
Appearance	White to off-white solid	Assumed based on typical hydrochloride salts
Solubility	Soluble in DMSO and water	Assumed based on similar compounds
pD2	3.72 (on phenylephrine-precontracted rat mesenteric artery)	JKN Biomedical

Hazard Identification and Safety Precautions

Talibegron Hydrochloride is classified as an irritant and a health hazard. All personnel handling this compound must be familiar with its potential hazards and adhere to strict safety protocols.

Hazard Statement	GHS Classification	Precautionary Measures
H319: Causes serious eye irritation	Eye Irrit. 2	Wear protective goggles. In case of contact, rinse cautiously with water for several minutes.
H371: May cause damage to organs	STOT SE 2	Do not breathe dust. Use in a well-ventilated area or with respiratory protection.
H373: May cause damage to organs through prolonged or repeated exposure	STOT RE 2	Handle with care and avoid repeated exposure.

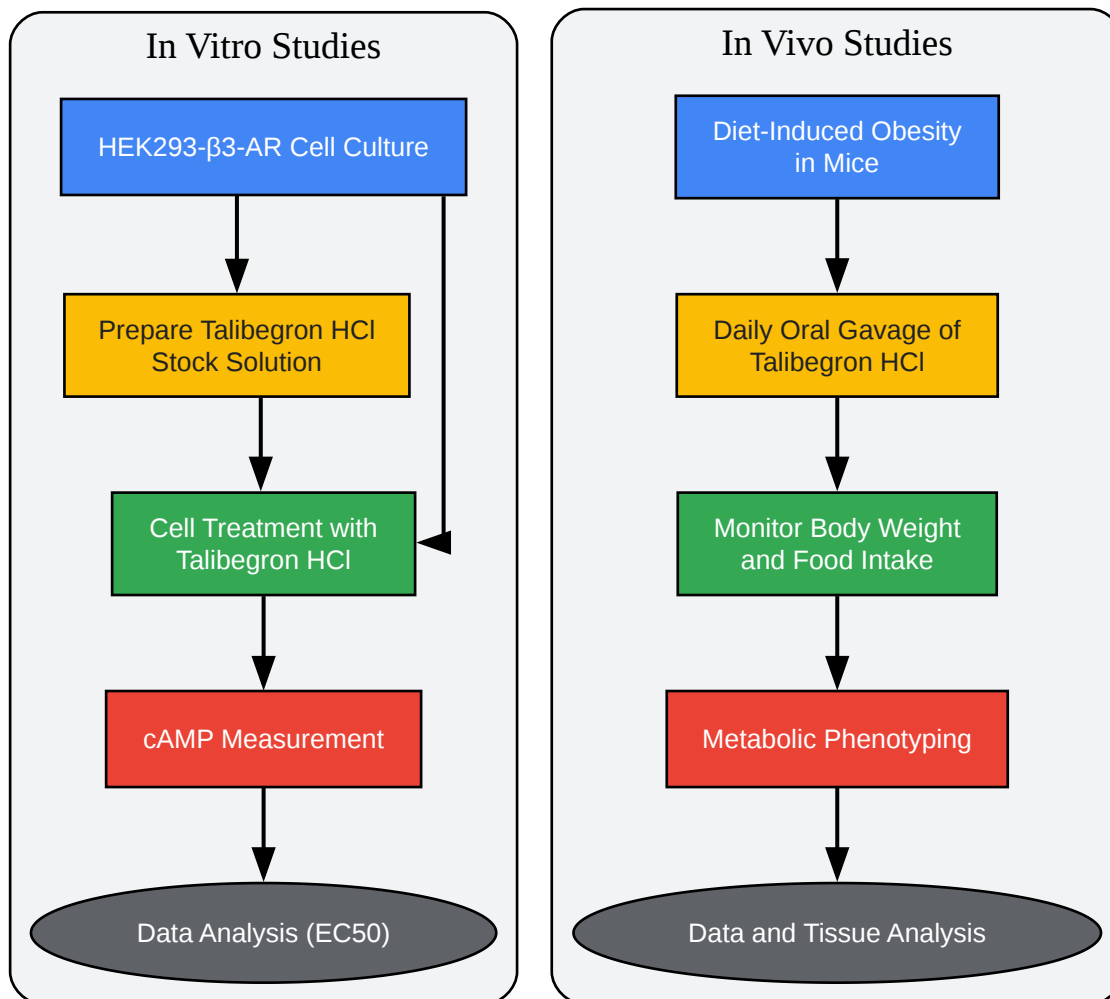
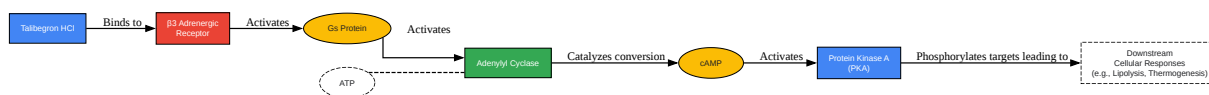
Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory.

- Hand Protection: Wear nitrile or other chemically resistant gloves.
- Body Protection: A lab coat must be worn at all times.

Signaling Pathway

Talibegron Hydrochloride exerts its effects by activating the β_3 adrenergic receptor, a G-protein coupled receptor (GPCR). The downstream signaling cascade is initiated upon agonist binding.



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References

- 1. Talibegron Hydrochloride [jknbiochem.net]
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